

Application Notes and Protocols for Thermosol Process with Disperse Yellow 7

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Compound of Interest

Compound Name: Disperse Yellow 60

Cat. No.: B093087

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the application of C.I. Disperse Yellow 7 to polyester substrates using the Thermosol process. The information is intended to guide researchers and scientists in achieving consistent and high-quality dyeing results.

Introduction to the Thermosol Process and Disperse Yellow 7

The Thermosol process is a continuous method for dyeing synthetic fibers, particularly polyester, with disperse dyes.^{[1][2]} This technique involves padding the fabric with a dye dispersion, followed by drying and then fixing the dye at high temperatures.^{[1][2]} The high temperature, typically between 180°C and 220°C, allows the dye to sublime and penetrate the amorphous regions of the polyester fibers, resulting in a stable and durable coloration.^[1]

Disperse Yellow 7 (C.I. 26090) is a monoazo disperse dye known for its bright, reddish-yellow hue.^[3] It is widely used for dyeing polyester and its blends due to its good sublimation fastness and overall performance characteristics. Its chemical structure is C₁₉H₁₆N₄O.^[3]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the application of Disperse Yellow 7 via the Thermosol process.

Table 1: Physicochemical Properties of Disperse Yellow 7

Property	Value
C.I. Name	Disperse Yellow 7
C.I. Number	26090
CAS Number	6300-37-4
Molecular Formula	C19H16N4O
Molecular Weight	316.36 g/mol
Appearance	Dark brown powder
Solubility	Soluble in acetone and DMF

Table 2: Recommended Process Parameters for Thermosol Dyeing with Disperse Yellow 7

Parameter	Recommended Range
Padding	
Pick-up	60 - 70%
Bath Temperature	20 - 30°C
Drying	
Temperature	100 - 120°C
Thermofixation	
Temperature	200 - 215°C
Time	60 - 90 seconds
After-treatment	
Reduction Clearing Temperature	70 - 80°C
Reduction Clearing Time	10 - 20 minutes

Table 3: Fastness Properties of Disperse Yellow 7 on Polyester

Fastness Test	Rating (ISO Standards)
Light Fastness (Xenon Arc)	6
Washing Fastness (Fading)	4-5
Washing Fastness (Staining)	4-5
Perspiration Fastness (Fading)	5
Perspiration Fastness (Staining)	5
Ironing Fastness (Fading)	4
Ironing Fastness (Staining)	3

Experimental Protocols

This section provides detailed methodologies for the key stages of the Thermosol process for applying Disperse Yellow 7 to polyester fabric.

Preparation of Padding Liquor

A typical padding liquor for the Thermosol process consists of the disperse dye, a dispersing agent, an anti-migration agent (thickener), and a pH buffer.

Recipe:

- Disperse Yellow 7 (C.I. 26090): X g/L (depending on the desired depth of shade)
- Dispersing Agent (e.g., Sodium Lignosulfonate): 1 - 2 g/L
- Anti-migration Agent (e.g., Sodium Alginate): 10 - 20 g/L
- Acetic Acid (to adjust pH): to achieve pH 4.5 - 5.5

Procedure:

- Create a paste of the required amount of Disperse Yellow 7 with a small amount of the dispersing agent and cold water.
- Add this paste to the bulk of the water in the mixing tank with continuous stirring.
- Add the remaining dispersing agent and the anti-migration agent to the dye dispersion and stir until a homogenous mixture is obtained.
- Adjust the pH of the padding liquor to 4.5 - 5.5 using acetic acid.
- Make up the final volume with water.

Padding, Drying, and Thermofixation

This is the core of the Thermosol process where the dye is applied and fixed onto the fabric.

Procedure:

- **Padding:** Immerse the polyester fabric in the prepared padding liquor in a padder. The nip pressure should be adjusted to achieve a wet pick-up of 60-70%.
- **Drying:** The padded fabric is then passed through a dryer at a temperature of 100-120°C. It is crucial to control the drying process to prevent dye migration.
- **Thermofixation:** Immediately after drying, the fabric is passed through a thermofixation unit (e.g., a hot flue or over hot rollers) at a temperature of 200-215°C for 60-90 seconds. This step is critical for the sublimation of the dye and its diffusion into the polyester fibers.

After-treatment (Reduction Clearing)

After thermofixation, any unfixed dye on the surface of the fabric must be removed to ensure good wash fastness and prevent crocking.

Recipe for Reduction Clearing Bath:

- Sodium Hydrosulphite: 2 g/L
- Caustic Soda (Sodium Hydroxide): 2 g/L

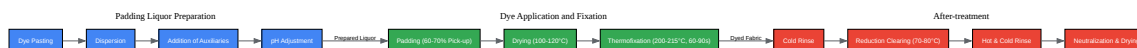
- Non-ionic Detergent: 1 g/L

Procedure:

- Rinse the dyed fabric in cold water.
- Treat the fabric in the reduction clearing bath at 70-80°C for 10-20 minutes.
- Rinse the fabric thoroughly with hot and then cold water.
- Neutralize the fabric with a weak solution of acetic acid if necessary.
- Dry the final dyed fabric.

Visualizations

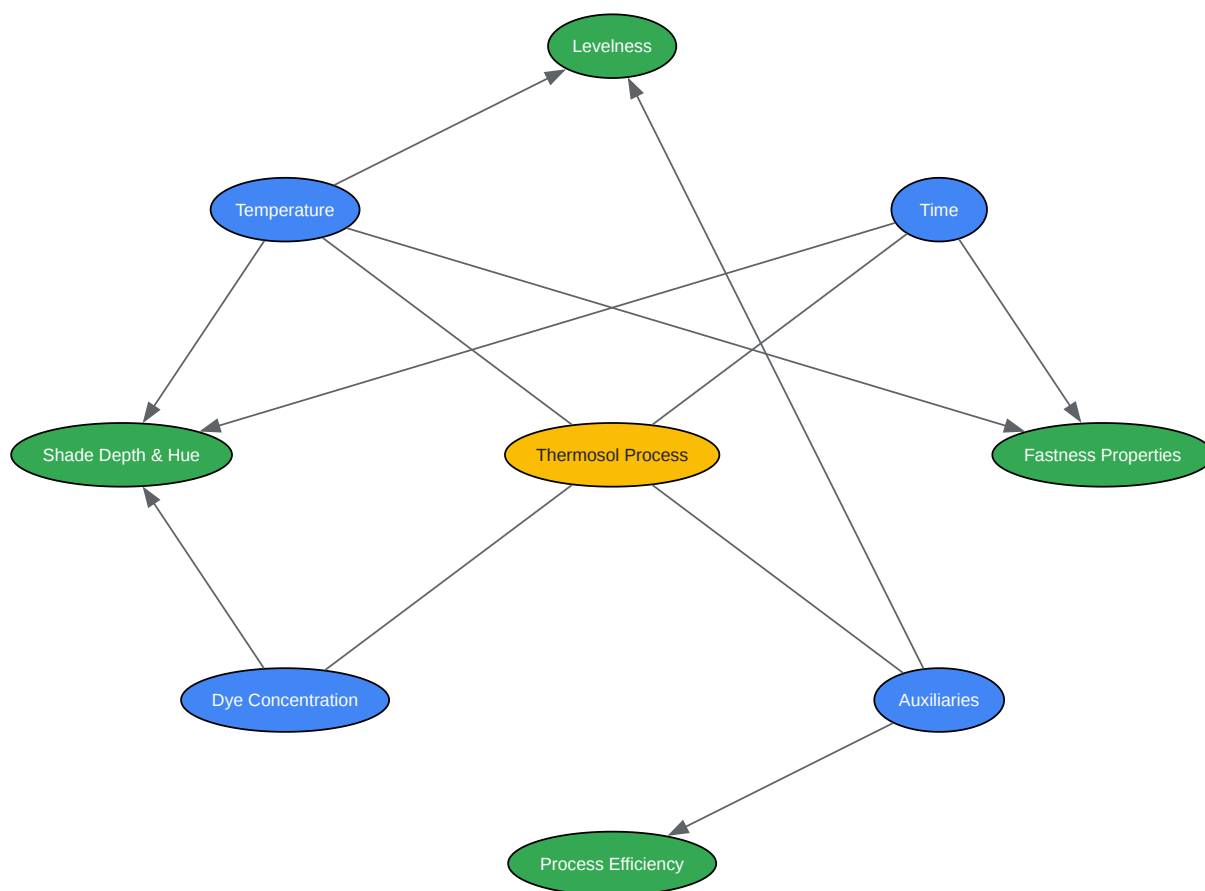
Experimental Workflow



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Caption: Experimental workflow for the Thermosol process.

Logical Relationships of Key Parameters



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